

Jak-IN-27 In Vitro Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: *Jak-IN-27*

Cat. No.: *B12397655*

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Introduction

Jak-IN-27 is a potent, orally active inhibitor of the Janus kinase (JAK) family, demonstrating significant activity against TYK2 and JAK1.[1] The JAK-STAT signaling pathway is a critical regulator of immune responses, and its dysregulation is implicated in various autoimmune diseases and cancers.[2][3][4] Cytokines and growth factors binding to their receptors activate associated JAKs, which then phosphorylate STAT proteins.[5] These phosphorylated STATs translocate to the nucleus to regulate gene transcription.[5] **Jak-IN-27**, by inhibiting JAKs, can modulate these signaling events. These application notes provide detailed protocols for in vitro biochemical and cell-based assays to characterize the activity of **Jak-IN-27**.

Mechanism of Action

Jak-IN-27 is an ATP-competitive inhibitor that targets the kinase domain of JAK enzymes, preventing the phosphorylation of STATs and subsequent downstream signaling. The provided protocols will enable researchers to quantify the inhibitory potency of **Jak-IN-27** on specific JAK isoforms and to assess its functional impact on cellular signaling pathways.

Data Presentation

Table 1: Biochemical Potency of Jak-IN-27

Target	IC50 (nM)
TYK2	3.0
JAK1	7.7
JAK3	629.6
JAK2	Not Reported

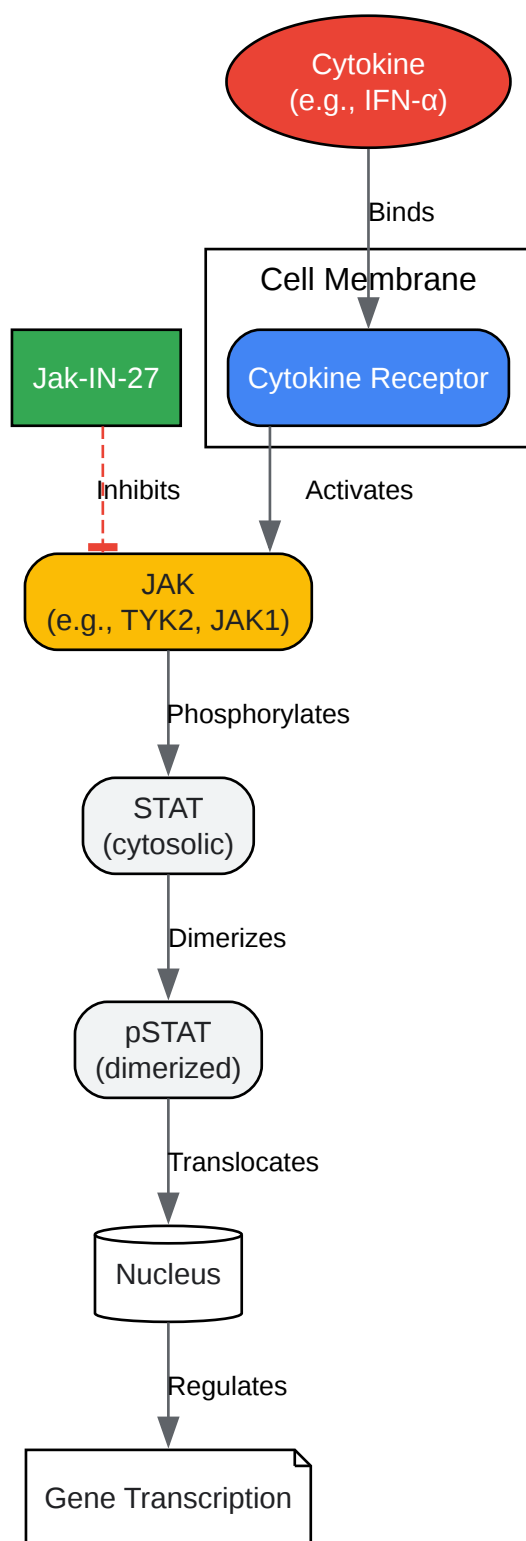
Data sourced from MedChemExpress, citing patent CN113150012 A.[\[1\]](#)

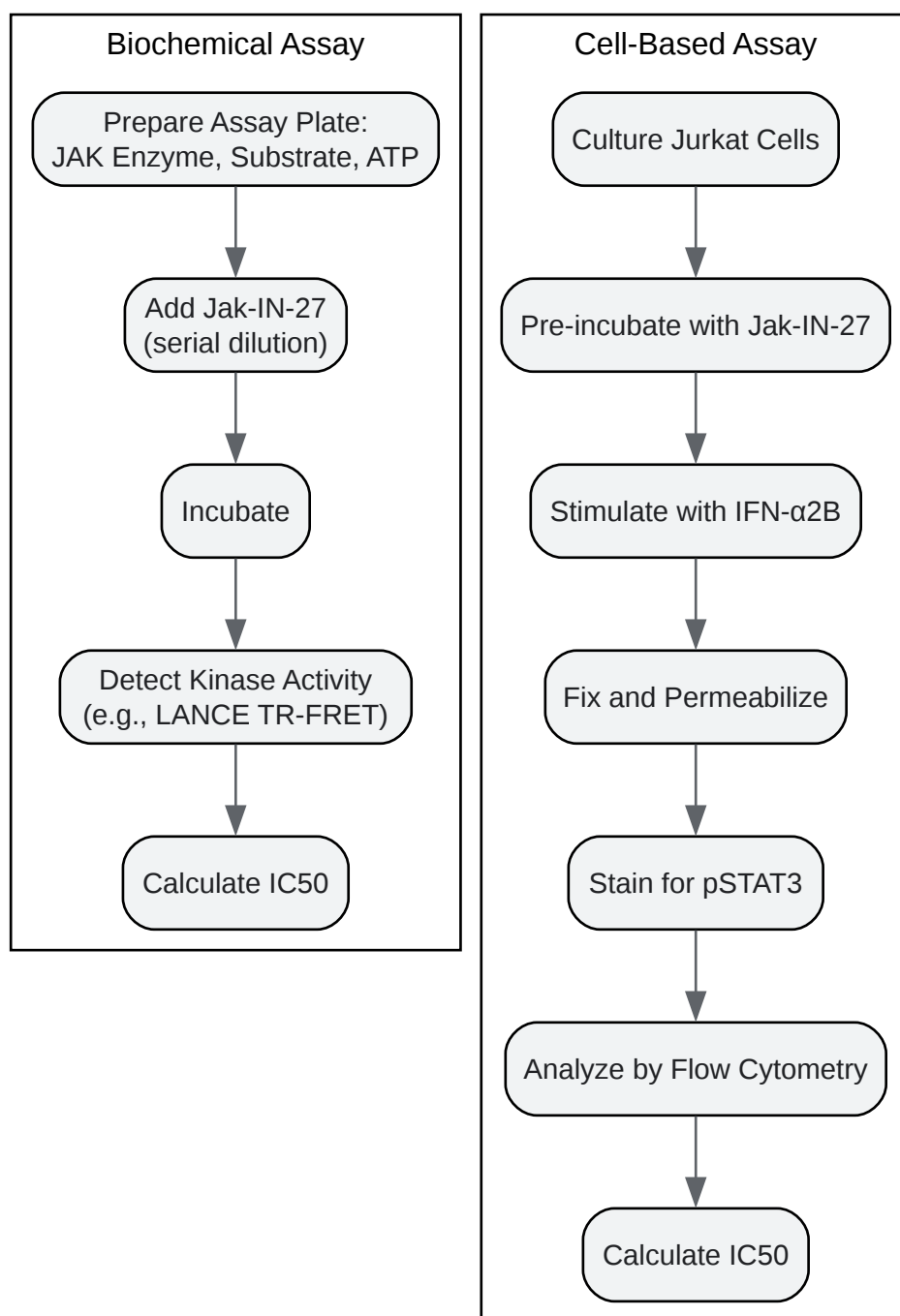
Table 2: Cellular Activity of Jak-IN-27

Assay	Cell Line	Stimulant	IC50 (nM)
STAT3 Phosphorylation	Jurkat	IFN- α 2B	23.7

Data sourced from MedChemExpress, citing patent CN113150012 A.[\[1\]](#)

Signaling Pathway and Experimental Workflow





Jak-IN-27 Kinase Selectivity Profile (IC₅₀, nM)

JAK1 (7.7 nM)

TYK2 (3.0 nM)

Lower Potency

JAK3 (629.6 nM)

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